

Application Notes and Protocols: Scabronine A in Neurobiology Research

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Compound of Interest

Compound Name: Scabronine A

Cat. No.: B1241227

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Introduction

Scabronine A is a cyathane-type diterpenoid isolated from the mushroom *Sarcodon scabrosus*. It has garnered significant interest in neurobiology for its potential neurotrophic activities. This document provides detailed application notes and experimental protocols for utilizing **Scabronine A** and its derivatives in neurobiology research models, focusing on its role in nerve growth factor (NGF) synthesis and neurite outgrowth.

Data Presentation

The following tables summarize the quantitative data on the effects of **Scabronine A** and its derivatives in key neurobiology research models.

Table 1: Effect of Scabronine Derivatives on NGF Secretion in 1321N1 Human Astrocytoma Cells

Compound	Concentration	Incubation Time	Fold Increase in NGF Secretion (vs. Control)	Reference
Scabronine A	100 μ M	24 hours	Significant increase (specific fold-change not detailed in abstracts)	[1]
Scabronine G	100 μ M	24 hours	> 2-fold	[2]
Scabronine G Methyl Ester	100 μ M	24 hours	~ 3-fold (more potent than Scabronine G)	[2][3]

Table 2: Effect of Scabronine M on NGF-Induced Neurite Outgrowth in PC12 Cells

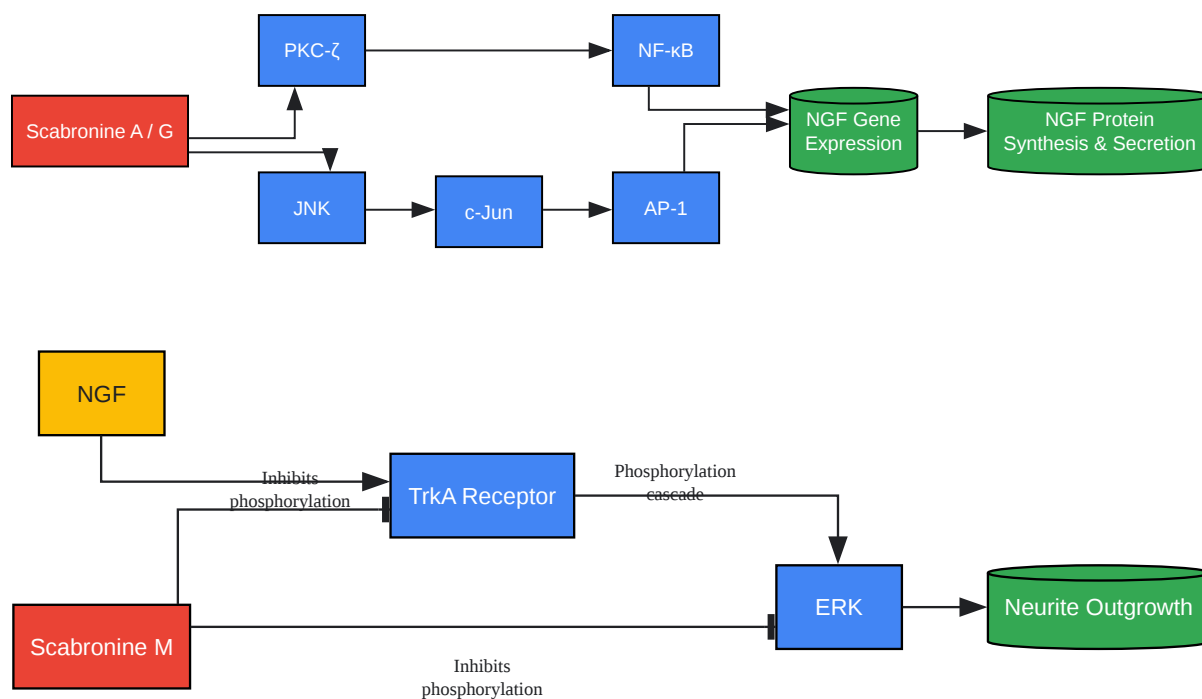
Compound	Concentration	Treatment Condition	Effect	Reference
Scabronine M	Dose-dependent	Co-treatment with NGF	Inhibition of neurite outgrowth	[1][4]

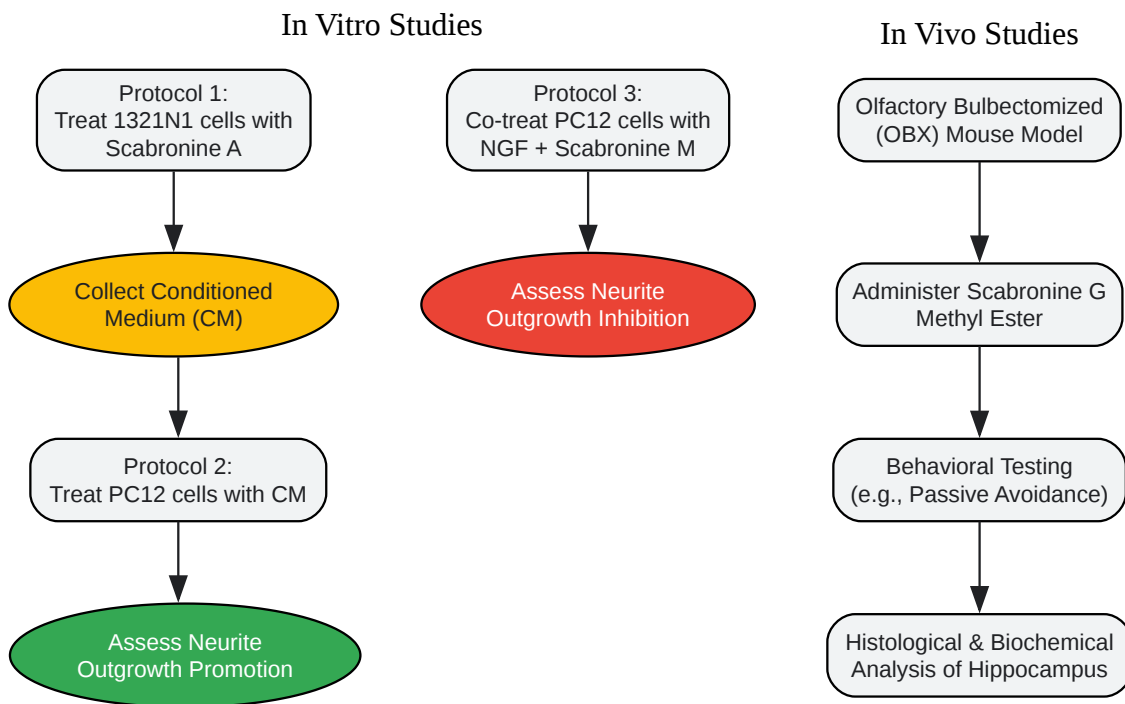
Table 3: In Vivo Effects of Scabronine G Methyl Ester in Olfactory Bulbectomized (OBX) Mice

Compound	Dosage	Administration Route	Key Findings	Reference
Scabronine G Methyl Ester	20 μ g/mouse	Not specified	Reversal of memory deficits, increased hippocampal cell proliferation and LTP	[5][6]

Signaling Pathways

The neurotrophic effects of **Scabronine A** and its derivatives are mediated through distinct signaling pathways.





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